

Physical and chemical properties of 2-Bromo-4-methylphenyl isothiocyanate

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Compound of Interest

Compound Name: 2-Bromo-4-methylphenyl isothiocyanate

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A Comprehensive Technical Guide to 2-Bromo-4-methylphenyl Isothiocyanate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physical and chemical properties of **2-Bromo-4-methylphenyl isothiocyanate**. Due to the limited availability of direct experimental data for this specific isomer, this paper infers many of its properties from its precursor, 2-Bromo-4-methylaniline, and the well-established chemistry of the isothiocyanate functional group. This document also presents a detailed, proposed experimental protocol for its synthesis and discusses its potential for biological activity based on the known properties of related isothiocyanate compounds.

Core Chemical and Physical Properties

Direct experimental data for **2-Bromo-4-methylphenyl isothiocyanate** is not readily available in public databases. However, we can predict its fundamental properties. The molecular formula is C₈H₆BrNS, and its molecular weight is 228.11 g/mol. Other physical and chemical identifiers are detailed in the table below.

Property	Value	Source
Molecular Formula	C8H6BrNS	Calculated
Molecular Weight	228.11 g/mol	Calculated
IUPAC Name	2-Bromo-1-isothiocyanato-4-methylbenzene	
CAS Number	Not assigned	

Physical properties of the key starting material, 2-Bromo-4-methylaniline, are well-documented and provide a basis for estimating the properties of the final isothiocyanate product.

Property	Value for 2-Bromo-4-methylaniline	Source
CAS Number	583-68-6	[1]
Molecular Formula	C7H8BrN	[1]
Molecular Weight	186.05 g/mol	[1]
Appearance	Colorless liquid	[2]
Melting Point	14-16 °C	[3]
Boiling Point	240 °C	[3]
Density	1.5 g/mL at 25 °C	[3]
Refractive Index	n _{20/D} 1.602	[3]
Solubility	Insoluble in water. Miscible with alcohol and ether.	[2]

Based on the properties of the precursor and general characteristics of aryl isothiocyanates, **2-Bromo-4-methylphenyl isothiocyanate** is expected to be a liquid or a low-melting solid at room temperature, with a boiling point higher than its aniline precursor. It is anticipated to be insoluble in water and soluble in organic solvents.

Proposed Synthesis Protocol

The synthesis of **2-Bromo-4-methylphenyl isothiocyanate** can be achieved from its corresponding primary amine, 2-Bromo-4-methylaniline, through several established methods. A common and effective method involves the reaction with thiophosgene or a thiophosgene equivalent. An alternative, less hazardous approach utilizes carbon disulfide to form a dithiocarbamate salt *in situ*, which is then decomposed to the isothiocyanate.^{[4][5]}

Experimental Protocol: Synthesis via Dithiocarbamate Decomposition

This protocol is a general procedure adapted for the synthesis of the target molecule.

Materials:

- 2-Bromo-4-methylaniline
- Carbon disulfide (CS₂)
- Triethylamine (TEA) or another suitable base
- Tosyl chloride or a similar desulfurylating agent
- Dichloromethane (DCM) or another suitable solvent
- Sodium bicarbonate (NaHCO₃) solution
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na₂SO₄) or magnesium sulfate (MgSO₄)

Procedure:

- Reaction Setup: In a well-ventilated fume hood, dissolve 2-Bromo-4-methylaniline (1 equivalent) in dichloromethane. Cool the solution to 0 °C using an ice bath.
- Formation of Dithiocarbamate Salt: To the cooled solution, add triethylamine (2.2 equivalents) followed by the slow, dropwise addition of carbon disulfide (1.2 equivalents). Stir

the reaction mixture at 0 °C for 1-2 hours. The formation of the triethylammonium dithiocarbamate salt may be observed.

- Decomposition to Isothiocyanate: To the reaction mixture, add tosyl chloride (1.1 equivalents) portion-wise, ensuring the temperature remains below 10 °C. After the addition is complete, allow the reaction to warm to room temperature and stir for an additional 2-4 hours, or until TLC analysis indicates the consumption of the starting amine.
- Workup: Quench the reaction by adding a saturated aqueous solution of sodium bicarbonate. Separate the organic layer. Wash the organic layer sequentially with water and brine.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by column chromatography on silica gel using a suitable eluent system (e.g., a hexane/ethyl acetate gradient) to yield pure **2-Bromo-4-methylphenyl isothiocyanate**.

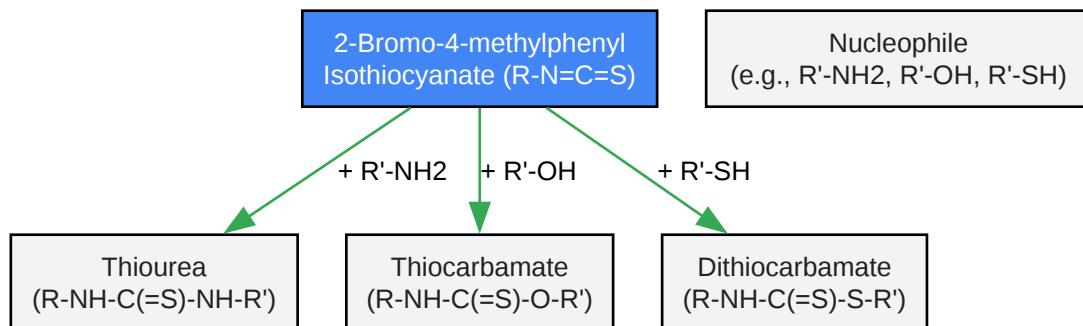
Safety Precautions:

- Carbon disulfide is highly flammable and toxic.
- Tosyl chloride is corrosive and a lachrymator.
- All manipulations should be performed in a well-ventilated fume hood, and appropriate personal protective equipment (gloves, safety glasses, lab coat) should be worn.

Chemical Reactivity and Stability

The isothiocyanate group (-N=C=S) is a versatile functional group known for its electrophilic character at the central carbon atom. This makes it susceptible to nucleophilic attack by a variety of nucleophiles, including amines, alcohols, and thiols, leading to the formation of thioureas, thiocarbamates, and dithiocarbamates, respectively.

Isothiocyanates can be sensitive to moisture and should be stored under an inert atmosphere at a low temperature.[6]

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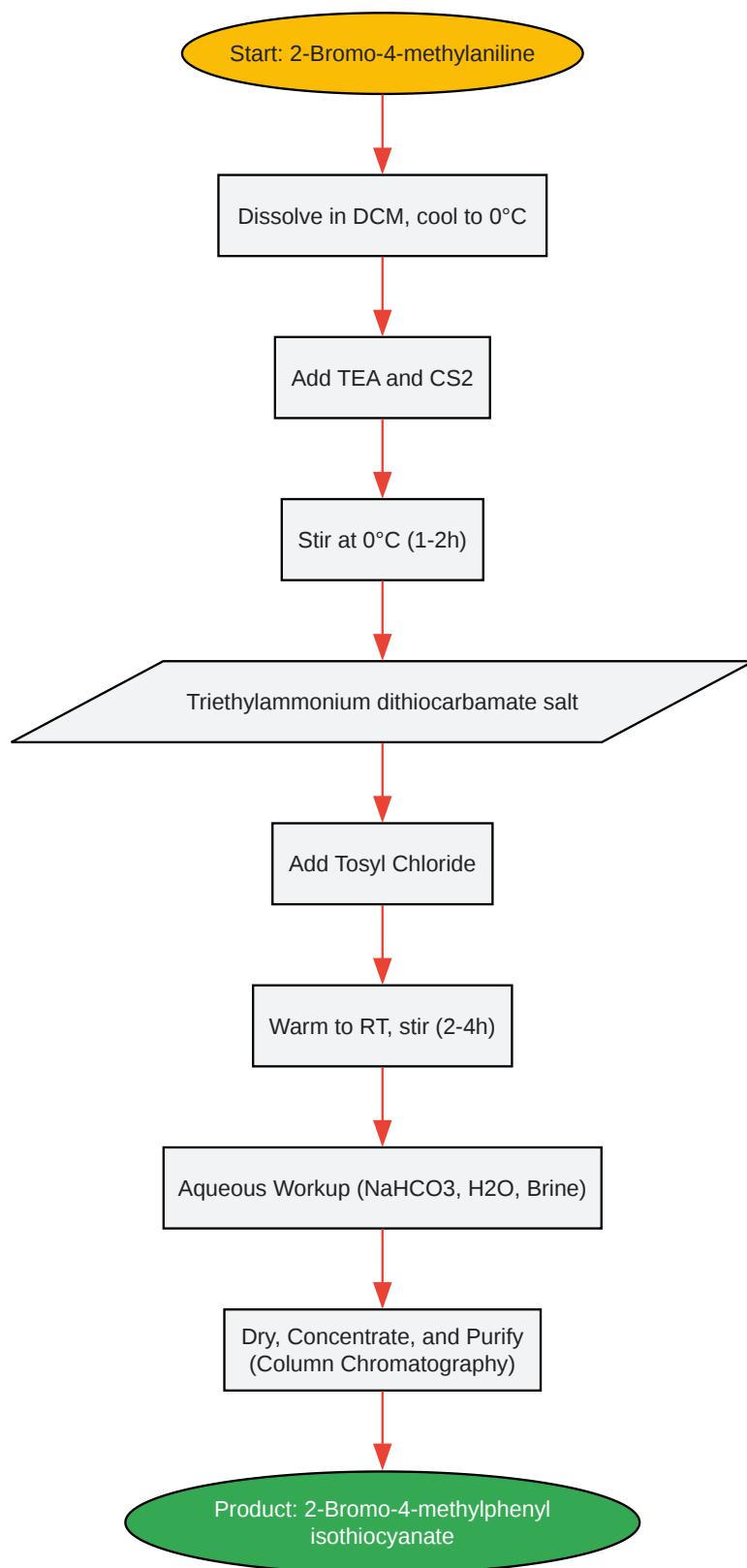
Reactivity of the isothiocyanate functional group.

Potential Biological Activity

While no specific biological studies have been reported for **2-Bromo-4-methylphenyl isothiocyanate**, the broader class of isothiocyanates is well-known for a range of biological activities.[7][8][9]

- **Antimicrobial Activity:** Many isothiocyanates exhibit potent antimicrobial properties against a variety of bacteria and fungi.[7][10] The antimicrobial efficacy is often dependent on the specific chemical structure of the isothiocyanate.[10] Aromatic isothiocyanates, in particular, have been noted for their ability to cross bacterial membranes.[7]
- **Anticancer and Chemopreventive Properties:** Numerous studies have highlighted the potential of isothiocyanates, such as sulforaphane from broccoli, as chemopreventive agents.[8][11] Their mechanisms of action are often linked to the induction of phase II detoxification enzymes and the modulation of signaling pathways involved in cell proliferation and apoptosis.[11]

Given these general properties of isothiocyanates, it is plausible that **2-Bromo-4-methylphenyl isothiocyanate** could exhibit similar biological activities. However, dedicated experimental studies are required to confirm this and to elucidate any specific mechanisms of action.

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Proposed workflow for the synthesis of **2-Bromo-4-methylphenyl isothiocyanate**.

Conclusion

2-Bromo-4-methylphenyl isothiocyanate is a compound for which direct experimental data is scarce. However, based on the known chemistry of its precursor and the isothiocyanate functional group, we can infer its properties and propose a reliable synthetic route. Its potential for biological activity, particularly in the antimicrobial and anticancer realms, warrants further investigation. This technical guide provides a foundational resource for researchers interested in the synthesis and evaluation of this and related compounds. Further experimental validation of the properties and activities discussed herein is essential.

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